Proper Disposal of Nu-cap: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*Nu-cap*
CAS No.:	*116958-67-9*
Cat. No.:	*B1168296*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory materials is paramount. This guide provides essential procedural information for the proper disposal of **Nu-cap**, a brand of surface-treated kaolin clay. Adherence to these guidelines is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

I. Understanding Nu-cap: Properties and Safety Data

Nu-cap is a sulfur-functional hydrated aluminum silicate, appearing as an odorless white powder or spray-dried beads.[1] It is a high-brightness treated kaolin clay used as a reinforcing filler or extender in various systems.[1] The material is non-combustible and insoluble in water.[2]

Key Safety and Physical Properties:

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Property	Value/Information	Source
Appearance	White Powder	[2]
Odor	Odorless	[2]
pH	6-8 (5% water suspension)	[2]
Density	2.6 g/cm³ at 20°C	[2]
Water Solubility	Insoluble	[2]
Flash Point	Non-combustible	[2]
Carcinogenicity	Not listed as a carcinogen by IARC, NTP, or OSHA.	[2]

II. Personal Protective Equipment (PPE) and Handling

Before handling **Nu-cap**, it is essential to be equipped with the appropriate personal protective equipment to minimize exposure and ensure safety.

- Eye Protection: Safety glasses with side shields are required to protect against dust, which can cause mechanical eye irritation.[2]
- Hand Protection: Wear impervious, chemical-resistant gloves.[2]
- Body Protection: Use suitable protective clothing, gloves, and footwear, selected based on use conditions and exposure potential.[2]
- Respiratory Protection: In cases of insufficient ventilation or potential for dust formation, wear suitable respiratory equipment.[2]

Handling Precautions:

- Avoid dust formation.[2]
- Ensure appropriate exhaust ventilation is in place where dust is formed.[2]

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- Store in a dry area with containers kept closed and protected from physical damage.[2]

III. Step-by-Step Disposal Protocol for **Nu-cap** Waste

The following protocol outlines the recommended procedure for the disposal of **Nu-cap** waste generated in a laboratory setting. This includes unused product, contaminated labware (e.g., weigh boats, gloves, wipes), and spill cleanup materials.

1. Waste Segregation and Collection:

- Solid Waste:
  - Collect all dry **Nu-cap** waste, including contaminated solids, in a designated, clearly labeled, and sealable hazardous waste container.
  - Do not mix with other chemical waste streams unless compatibility has been confirmed.
- Aqueous Suspensions:
  - While **Nu-cap** is insoluble, do not dispose of aqueous suspensions down the drain.[2]
  - Collect liquid waste containing **Nu-cap** in a separate, labeled hazardous waste container.

2. Spill Management and Cleanup:

In the event of a spill, follow these procedures to minimize contamination and ensure safety:

- Personal Precautions: Avoid dust formation. For significant airborne dust, use a personal respirator.[2]
- Environmental Precautions: Prevent the product from entering drains and waterways.[2]
- Cleanup Methods:
  - Collect the material mechanically (e.g., with a scoop or brush).[2]
  - Alternatively, flush the area with water, but avoid dry sweeping to prevent dust formation.[2]

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- A ventilated vacuum system or water spraying can also be used to prevent dust.[2]
- Collect all cleanup materials and place them in the designated hazardous waste container.

3. Waste Container Labeling and Storage:

- Labeling: Clearly label the hazardous waste container with "Hazardous Waste," the chemical name ("**Nu-cap**" or "Surface-Treated Kaolin"), and the primary hazard (e.g., "Inhalation Hazard - Dust").
- Storage: Store the sealed waste container in a designated satellite accumulation area within the laboratory, away from incompatible materials.

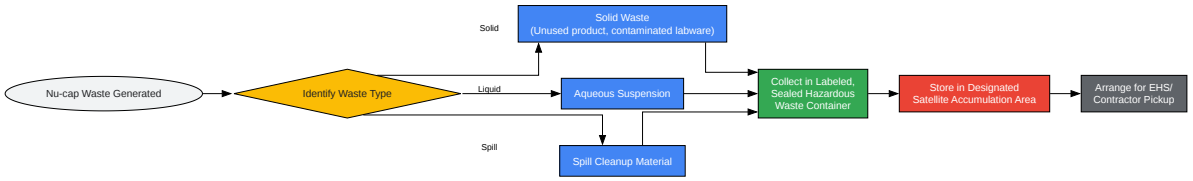
4. Final Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Follow all institutional and local regulations for hazardous waste disposal.

IV. Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Nu-cap** waste in a laboratory setting.

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Caption: **Nu-cap** Waste Disposal Workflow for Laboratories.

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